

Molecular formula and weight of 1-Bromo-2,4-dichlorobenzene

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Compound of Interest

Compound Name: **1-Bromo-2,4-dichlorobenzene**

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An In-depth Technical Guide on the Physicochemical Properties of **1-Bromo-2,4-dichlorobenzene**

For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides core physicochemical data for **1-Bromo-2,4-dichlorobenzene**, a halogenated aromatic compound.

Physicochemical Data

The fundamental molecular properties of **1-Bromo-2,4-dichlorobenzene** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and theoretical modeling.

Property	Value
Molecular Formula	C ₆ H ₃ BrCl ₂ [1] [2] [3] [4] [5]
Molecular Weight	225.89 g/mol [1] [3]

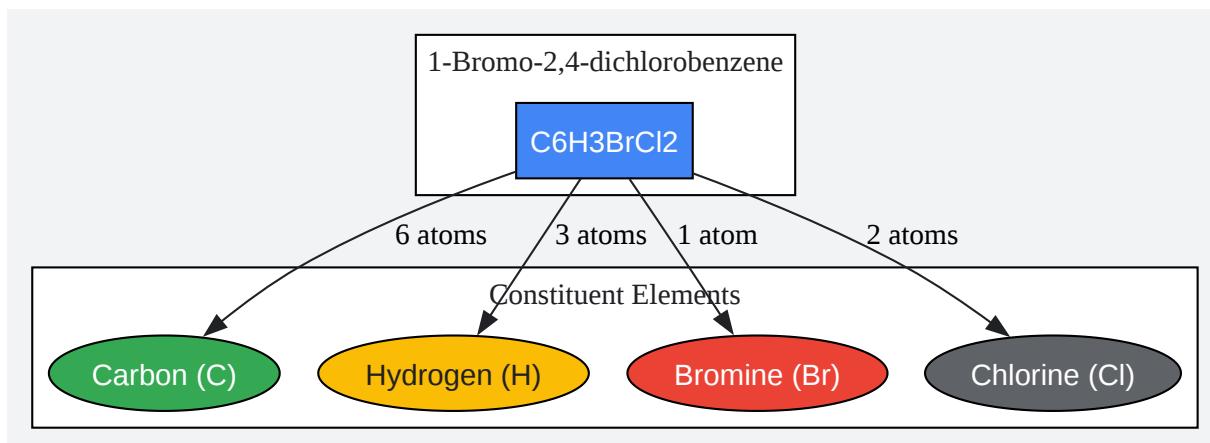
Methodology

The data presented in this guide is based on computational analysis and information aggregated from established chemical databases.[\[1\]](#)[\[4\]](#)[\[5\]](#) As such, experimental protocols for

the determination of these fundamental properties are not detailed herein. The molecular weight is a computed value derived from the standard atomic weights of the constituent elements.^[1]

Molecular Composition

The structural arrangement of elements within **1-Bromo-2,4-dichlorobenzene** is foundational to its chemical reactivity and physical characteristics. The diagram below illustrates the elemental components that constitute the molecule.



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Caption: Elemental composition of **1-Bromo-2,4-dichlorobenzene**.

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